

fustin Rhus verniciflua Stokes source

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Compound Focus: Fustin

CAS No.: 20725-03-5

Cat. No.: S565137

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Chemical Profile of Fustin

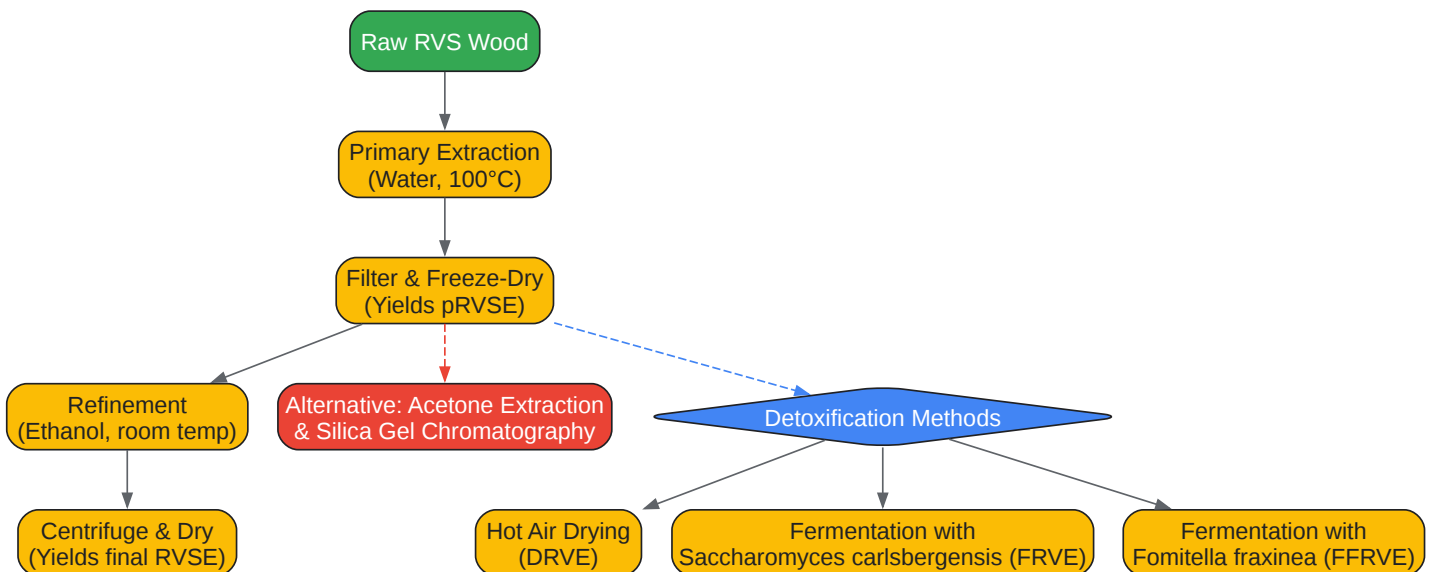
For researchers, the basic chemical and sourcing information for **fustin** is summarized in the table below.

Property	Description
IUPAC Name	(2R,3R)-2-(3,4-dihydroxyphenyl)-3,7-dihydroxy-2,3-dihydrochromen-4-one [1]
Chemical Formula	C ₁₅ H ₁₂ O ₆ [2] [1]
Molecular Weight	288.26 g/mol [1]
CAS Number	20725-03-5 [1]
Chemical Family	Flavan-3-ol (a flavanone) [2]
Synonyms	Dihydrofisetin [2] [1]
Source	Peel/wood of <i>Toxicodendron vernicifluum</i> (formerly <i>Rhus verniciflua</i> Stokes) [2] [1]
Commercial Purity	Available at ~98% purity for research (e.g., BOC Sciences) [1]

Extraction & Detoxification Methods

The primary challenge in utilizing RVS is the presence of urushiol, a potent allergenic toxin [3]. Therefore, a detoxification step is critical for safe use in pharmacological research. Different processing methods significantly impact the final **fustin** content and overall bioactivity of the extract [4].

The workflow for preparing bioactive, allergen-free RVS extracts involves multiple steps, which can be summarized as follows:



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A comparative study analyzed three commercially available, detoxified RVS extracts [4]:

- **DRVE**: Detoxified by hot-air drying.
- **FRVE**: Detoxified by fermentation with *Saccharomyces carlsbergensis*.
- **FFRVE**: Detoxified by fermentation with mushroom mycelium (*Fomitella fraxinea*).

The **fustin** content in these extracts, along with other key phenolic compounds, is detailed in the table below. This highlights how the choice of detoxification method directly influences the chemical profile of the final product.

Table: Phenolic Compound Content in Differently Processed RVS Extracts (mg/g) [4]

Compound	DRVE	FRVE	FFRVE
Gallic Acid	0.31	0.26	0.24
Fustin	0.60	0.44	0.18
Fisetin	0.08	0.08	0.07
Quercetin	0.07	0.07	0.05

Biological Activities & Mechanisms of Action

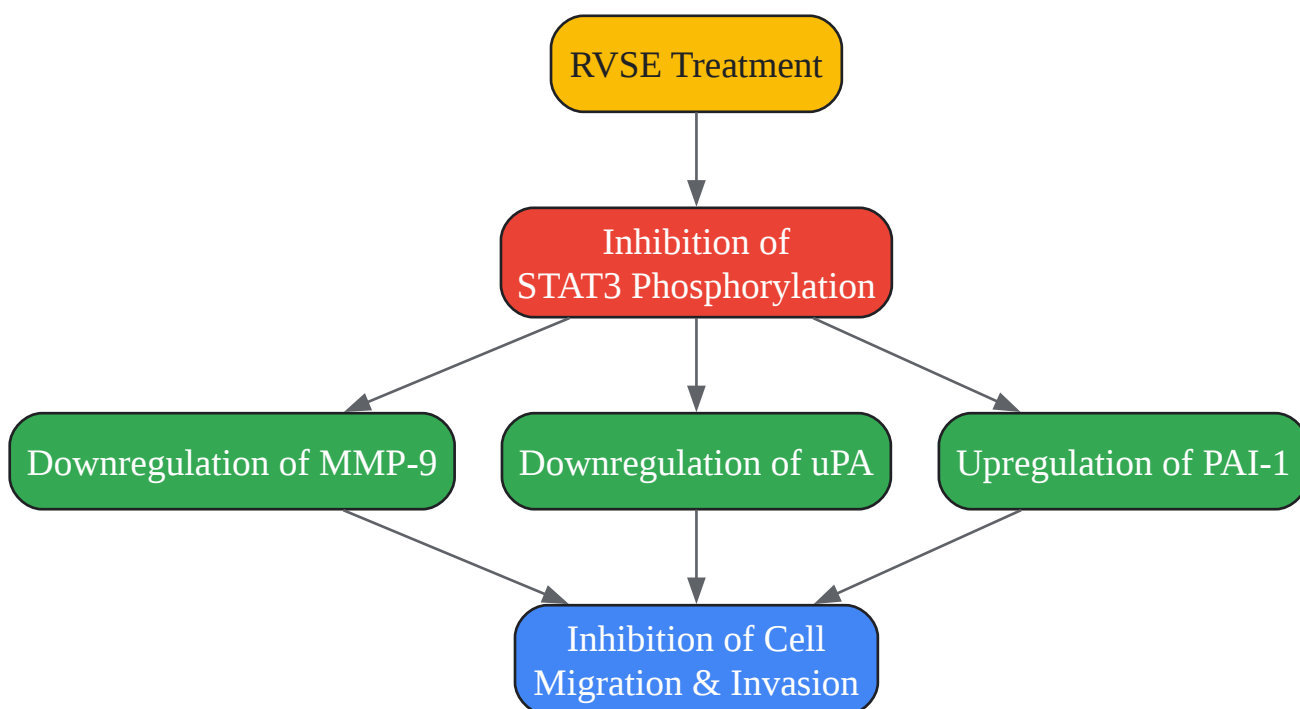
Fustin and RVS extracts rich in this compound exhibit a range of biological activities with potential therapeutic relevance. Key mechanisms and experimental findings are summarized below.

Table: Documented Bioactivities of Fustin and RVS Extracts

Bioactivity	Experimental Model	Key Findings & Proposed Mechanism	Source
Anti-cancer (Anti-metastatic)	Human AGS gastric cancer cells	Suppressed migration/invasion. Mechanism: Inhibited MMP-9, uPA, and STAT3 phosphorylation; stimulated PAI-1 expression. [3]	[3]
Neuroprotective	6-hydroxydopamine-induced neuronal cell death model	Showed protective effects against neuronal cell death, suggesting potential for Parkinson's disease research. [2] [5]	[2] [5]
Anti-proliferative	Human lymphoma (BJAB) cells	Inhibited DNA synthesis and induced apoptosis. [6]	[6]

Bioactivity	Experimental Model	Key Findings & Proposed Mechanism	Source
Antioxidant	In vitro radical scavenging assays	Contributes to the free radical scavenging activity of RVS extracts. [6] [5]	[6] [5]
Antimicrobial	<i>Propionibacterium acnes</i> & <i>Trichophyton rubrum</i>	RVS extracts (especially FRVE) showed inhibitory zones in disk diffusion assays. [4]	[4]
Hepatic Lipogenesis Inhibition	Oleic acid-induced steatosis in HepG2 cells	RVS extracts (especially FRVE) reduced lipid accumulation via activation of AMPK and PPAR pathways. [4]	[4]

A 2020 study provides a clear example of a signaling pathway through which an allergen-free RVS extract (with high **fustin** content) exerts anti-metastatic effects. The proposed mechanism can be visualized as follows:



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Key Considerations for Researchers

- **Detoxification is Non-Negotiable:** Always confirm the use of a rigorously detoxified RVS extract. The presence of urushiol poses significant safety risks and can confound experimental results [3] [4].
- **Method-Dependent Bioactivity:** The detoxification and extraction process (e.g., hot-air drying vs. fermentation) directly influences the final flavonoid profile and biological potency. Select your source material based on the specific bioactive compounds required for your research [4].
- **Synergistic Effects:** Many observed effects are likely due to the combined action of **fustin** with other flavonoids in RVS (e.g., fisetin, quercetin, sulfuretin). Both purified **fustin** and complex, standardized extracts are valuable for different stages of research [6] [5].

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References

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